

Application Notes and Protocols: Preparing LY 344864 Hydrochloride Stock Solution in DMSO

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Compound of Interest

Compound Name: LY 344864 hydrochloride

Cat. No.: B565975

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation, storage, and handling of a stock solution of **LY 344864 hydrochloride** in dimethyl sulfoxide (DMSO). **LY 344864 hydrochloride** is a potent and selective 5-HT_{1F} receptor agonist, a valuable tool in neuroscience research, particularly in studies related to migraine, pain, and neurodegenerative diseases.^{[1][2][3]}

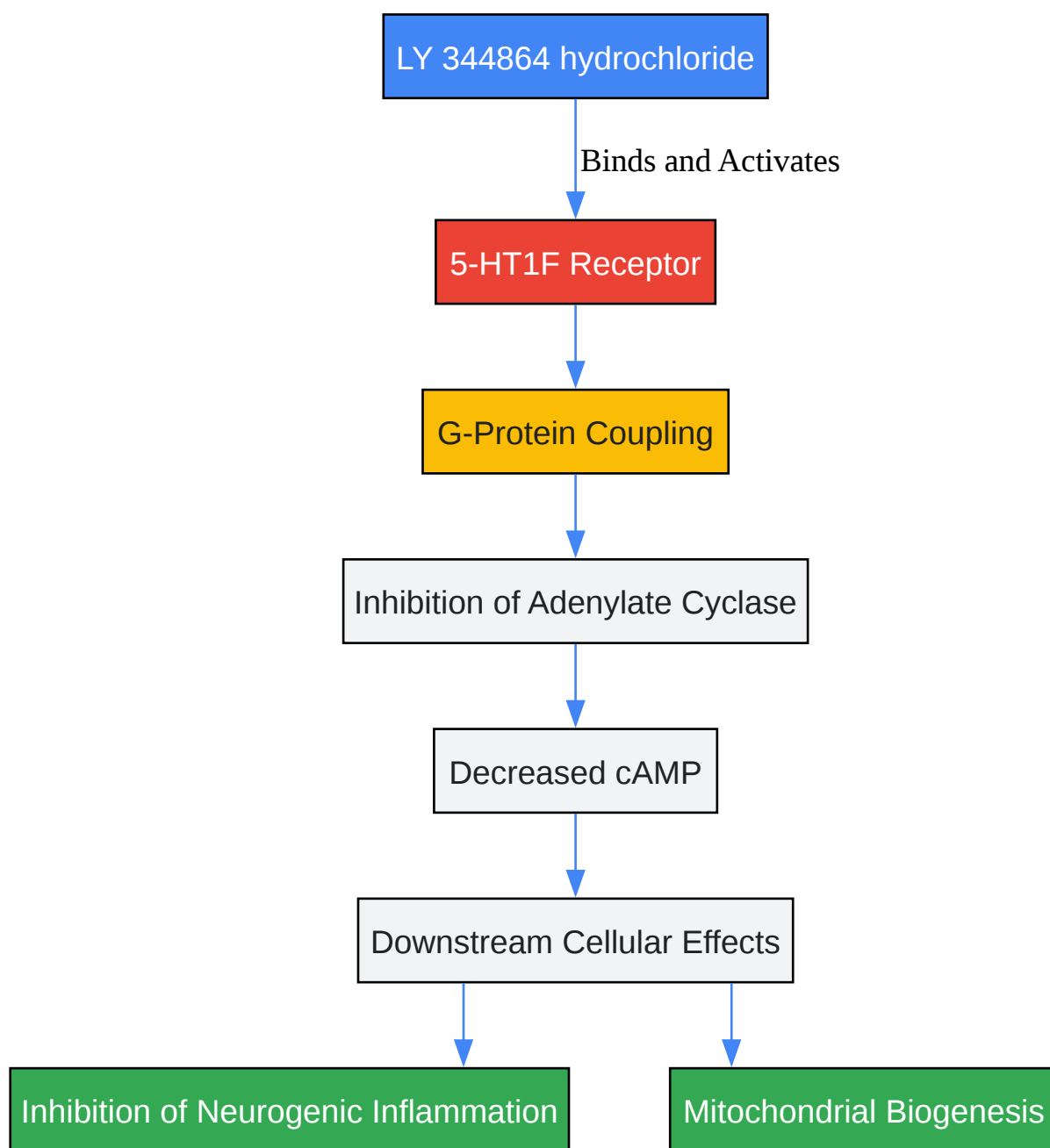
Chemical and Physical Properties

A summary of the key quantitative data for **LY 344864 hydrochloride** is presented in the table below for easy reference.

Property	Value	Reference(s)
Molecular Weight	387.88 g/mol	
Formula	C ₂₁ H ₂₂ FN ₃ O · HCl	
Appearance	Solid	
Purity	≥98%	
Solubility in DMSO	Up to 100 mM	
Solubility in Water	Up to 50 mM	
Storage Temperature	2-8°C or +4°C	

Mechanism of Action: 5-HT_{1F} Receptor Agonism

LY 344864 is a selective agonist for the 5-HT_{1F} serotonin receptor with a high affinity (K_i of 6 nM).^{[1][4]} It demonstrates significantly lower affinity for other serotonin receptor subtypes, making it a selective tool for studying 5-HT_{1F}-mediated signaling pathways. The activation of the 5-HT_{1F} receptor is implicated in the inhibition of neurogenic dural inflammation, a key process in migraine pathophysiology.^[2] Additionally, research suggests a role for 5-HT_{1F} receptor agonism in promoting mitochondrial biogenesis, with potential therapeutic implications for conditions like Parkinson's disease.^[1]



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Signaling pathway of **LY 344864 hydrochloride**.

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **LY 344864 hydrochloride** in DMSO. This concentration is a common starting point for further dilutions to working

concentrations for in vitro and in vivo experiments.

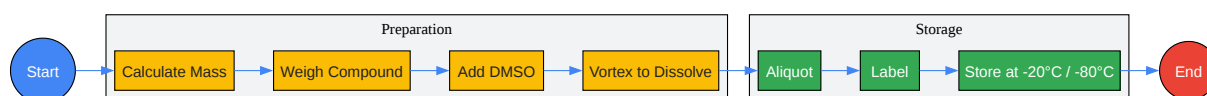
Materials:

- **LY 344864 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Safety Precautions: Before starting, ensure you are wearing appropriate PPE. Handle **LY 344864 hydrochloride** powder and DMSO in a well-ventilated area or a chemical fume hood.
- Calculation of Mass: To prepare a 10 mM stock solution, calculate the required mass of **LY 344864 hydrochloride** using its molecular weight (387.88 g/mol).
 - For 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 387.88 \text{ g/mol} \times 1000 \text{ mg/g} = 3.8788 \text{ mg}$
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out approximately 3.88 mg of **LY 344864 hydrochloride** powder into the tared tube. Record the exact weight.

- Addition of DMSO:
 - Based on the actual mass weighed, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - $\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / 387.88 \text{ g/mol}) / (10 \text{ mmol/L}) \times 1,000,000 \mu\text{L/L}$
 - Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the powder.
- Dissolution:
 - Cap the tube securely.
 - Vortex the solution for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Label each aliquot clearly with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.
 - Store the aliquots at -20°C for short-term storage or -80°C for long-term storage. When stored properly, the stock solution should be stable for several months.



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Workflow for preparing **LY 344864 hydrochloride** stock solution.

Important Considerations

- **Hygroscopicity:** **LY 344864 hydrochloride** powder may be hygroscopic. Store the powder in a desiccator and handle it quickly in a low-humidity environment to prevent absorption of moisture.
- **Solvent Purity:** Use high-purity, anhydrous DMSO to ensure the stability of the compound and prevent degradation.
- **Freeze-Thaw Cycles:** Avoid multiple freeze-thaw cycles of the stock solution, as this can lead to degradation of the compound. Aliquoting is highly recommended.
- **Working Dilutions:** For cell-based assays, it is crucial to dilute the DMSO stock solution in the appropriate cell culture medium to a final DMSO concentration that is non-toxic to the cells (typically less than 0.5%). Always prepare fresh working dilutions from the frozen stock on the day of the experiment.

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